

Comparative Ecotoxicological Profile of Kresoxim-methyl and its Metabolites

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Compound of Interest

Compound Name: *Kresoxim-Methyl*

Cat. No.: *B3119233*

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A comprehensive guide for researchers and drug development professionals on the environmental impact of the fungicide **Kresoxim-methyl** and its degradation products.

This guide provides a detailed comparison of the ecotoxicological effects of the strobilurin fungicide **Kresoxim-methyl** and its principal metabolites. The data presented is compiled from various scientific studies and regulatory assessments to offer an objective overview for researchers, scientists, and professionals involved in drug development and environmental safety.

Executive Summary

Kresoxim-methyl exhibits a range of toxic effects on non-target organisms, with aquatic life being particularly sensitive to the parent compound. However, **Kresoxim-methyl** undergoes rapid degradation in the environment, primarily through hydrolysis, to form its main metabolite, BF 490-1 (kresoxim acid). This metabolite is significantly less toxic to a wide array of organisms. While other metabolites such as 490M2 and 490M9 are also formed, publicly available quantitative ecotoxicological data for these compounds is limited, though they are generally considered to be of low toxicity[1]. The following sections provide a detailed breakdown of the available data, experimental methodologies, and metabolic pathways.

Data Presentation: Comparative Toxicity Tables

The following tables summarize the quantitative ecotoxicological data for **Kresoxim-methyl** and its primary metabolite, BF 490-1.

Table 1: Acute and Chronic Toxicity to Aquatic Organisms

Organism	Species	Test Type	Endpoint	Kresoxim-methyl	Metabolite BF 490-1
Fish	Oncorhynchus mykiss (Rainbow Trout)	96-hour Acute	LC50	0.19 mg/L	>100 mg/L
Fish	Lepomis macrochirus (Bluegill Sunfish)	96-hour Acute	LC50	0.499 mg/L	-
Invertebrate	Daphnia magna	48-hour Acute	EC50	0.4433 mg/L[2]	>40 mg/L[3]
Invertebrate	Daphnia magna	21-day Chronic	NOEC	0.02 mg/L[2]	-
Algae	Navicula pelliculosa	72-hour Growth Inhibition	NOEC	0.012 mg/L	-

Table 2: Toxicity to Terrestrial Organisms

Organism	Species	Test Type	Endpoint	Kresoxim-methyl	Metabolite BF 490-1
Earthworm	Eisenia foetida	14-day Acute	LC50	>1000 mg/kg soil[4]	>1000 mg/kg soil[4]
Bird	Colinus virginianus (Bobwhite Quail)	Acute Oral	LD50	-	-
Bird	Anas platyrhynchos (Mallard Duck)	Acute Oral	LD50	-	-
Honey Bee	Apis mellifera	Acute Contact	LD50	-	-
Honey Bee	Apis mellifera	Acute Oral	LD50	-	-

Note: While qualitative statements describe **Kresoxim-methyl** as practically non-toxic to birds in acute studies, specific LD50 values were not consistently found across the reviewed literature. Similarly, for honey bees, it is described as slightly toxic, but precise LD50 values are not readily available in the compiled sources.

Experimental Protocols

The ecotoxicological data presented in this guide are primarily generated following standardized testing guidelines, most notably those established by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure data quality, reproducibility, and international acceptance.

Aquatic Toxicity Testing

- Fish Acute Toxicity Test (OECD 203): This test determines the concentration of a substance that is lethal to 50% of the test fish (LC50) over a 96-hour period. Typically, a cold-water species like Rainbow Trout (*Oncorhynchus mykiss*) and a warm-water species like Bluegill

Sunfish (*Lepomis macrochirus*) are used. Fish are exposed to a range of concentrations of the test substance under controlled conditions of temperature, light, and water quality.

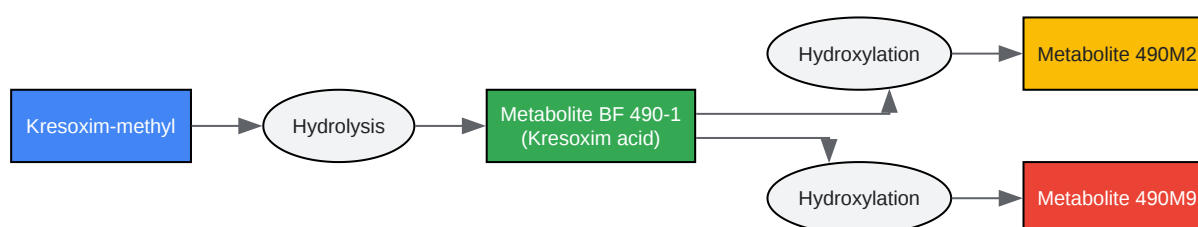
- **Daphnia sp. Acute Immobilisation Test (OECD 202):** This 48-hour test evaluates the concentration of a substance that causes 50% of the daphnids (*Daphnia magna*) to become immobilized (EC50). Immobilization is defined as the inability to swim within 15 seconds of gentle agitation.
- **Alga, Growth Inhibition Test (OECD 201):** This test assesses the effect of a substance on the growth of a freshwater alga, such as *Navicula pelliculosa*, over a 72-hour period. The endpoint is the No Observed Effect Concentration (NOEC), which is the highest concentration that does not cause a statistically significant inhibition of growth.

Terrestrial Toxicity Testing

- **Earthworm, Acute Toxicity Test (OECD 216):** This 14-day test determines the concentration of a substance in soil that is lethal to 50% of the earthworms (*Eisenia foetida*) (LC50). Worms are exposed to the test substance mixed into an artificial soil substrate.
- **Avian Acute Oral Toxicity Test (OECD 223):** This test is designed to determine the single oral dose of a substance that is lethal to 50% of the test birds (LD50). Commonly used species include the Bobwhite Quail (*Colinus virginianus*) and the Mallard Duck (*Anas platyrhynchos*).
- **Honey Bee, Acute Contact and Oral Toxicity Tests (OECD 213 & 214):** These tests determine the dose of a substance that is lethal to 50% of honey bees (*Apis mellifera*) following direct contact (contact LD50) or ingestion (oral LD50) over a 48 to 96-hour period.

Mandatory Visualizations

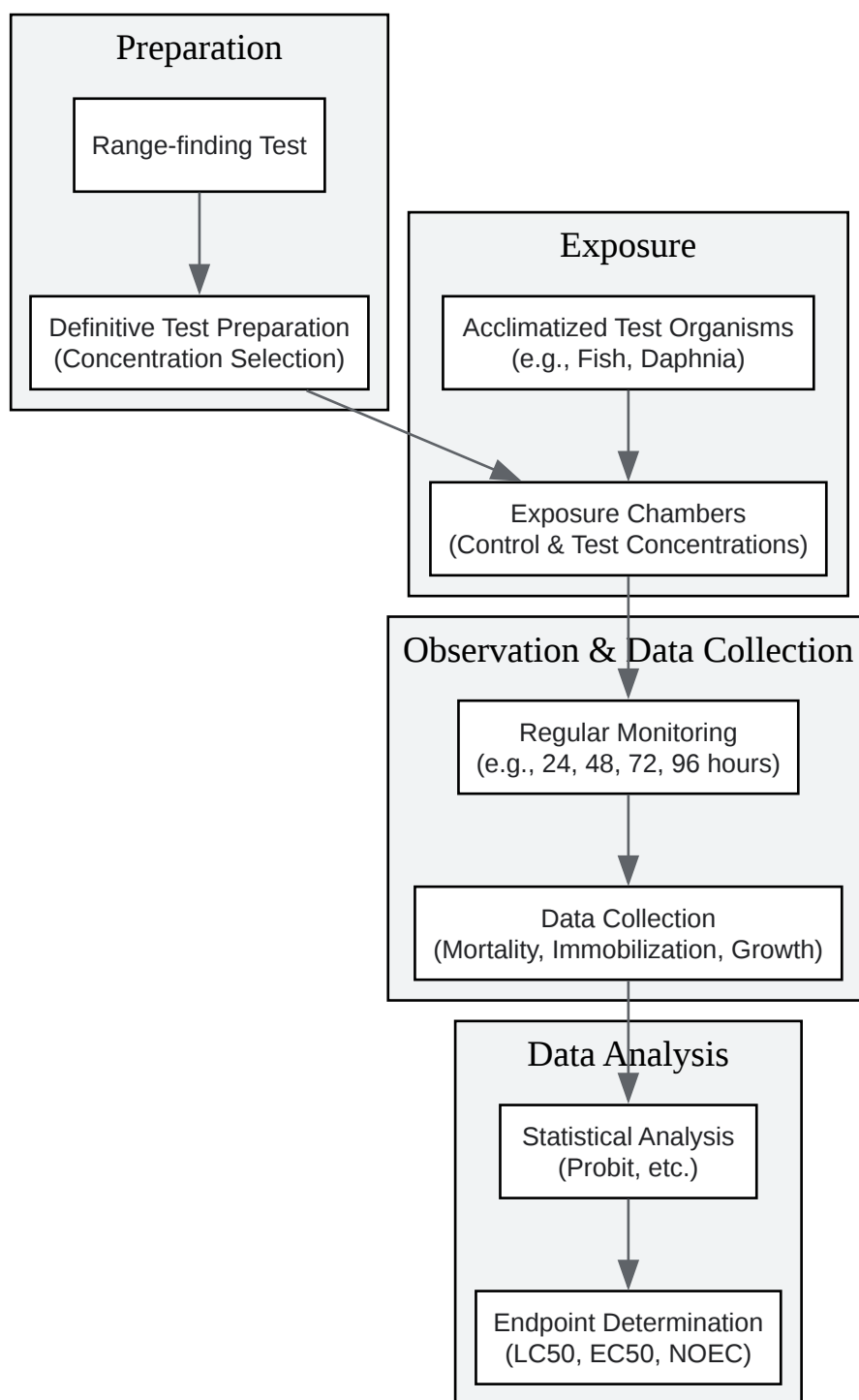
Metabolic Pathway of Kresoxim-methyl



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Caption: Metabolic degradation of **Kresoxim-methyl**.

Experimental Workflow for Aquatic Ecotoxicity Testing



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Caption: Generalized workflow for aquatic ecotoxicity studies.

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